

# 6-Fluoro-4-nitroisobenzofuran-1(3H)-one physical form and appearance

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## Compound of Interest

Compound Name: 6-Fluoro-4-nitroisobenzofuran-  
1(3H)-one

Cat. No.: B572538

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## Technical Guide: 6-Fluoro-4-nitroisobenzofuran-1(3H)-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **6-Fluoro-4-nitroisobenzofuran-1(3H)-one**, a key intermediate in pharmaceutical synthesis.

### Physical Form and Appearance

**6-Fluoro-4-nitroisobenzofuran-1(3H)-one** is a white solid at room temperature.<sup>[1][2]</sup> Its solid physical state is a key characteristic for handling and storage in a laboratory setting.

### Physicochemical Data

A summary of the key quantitative data for **6-Fluoro-4-nitroisobenzofuran-1(3H)-one** is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>4</sub> FNO <sub>4</sub>	[3][4]
Molecular Weight	197.12 g/mol	[3][4]
Physical Form	Solid	[1][2]
Appearance	White Solid	[1][2]
Boiling Point	414.9 °C at 760 mmHg	[5][6]
Flash Point	204.742 °C	[5]
Purity	≥95% - ≥98%	[3][4][7]
Storage Conditions	Room temperature, sealed in a dry place	[4][6]

## Experimental Protocols: Synthesis

The synthesis of **6-Fluoro-4-nitroisobenzofuran-1(3H)-one** is a multi-step process. A general experimental protocol involves the following key transformations:

- Nitration: The process begins with the nitration of a starting material like 5-fluoro-2-methylbenzoic acid.[2]
- Esterification: The resulting product is then subjected to esterification.[2]
- Bromination: This is followed by a bromination step.[1][2]
- Cyclization: The final step is an intramolecular cyclization to yield the desired **6-Fluoro-4-nitroisobenzofuran-1(3H)-one**. [1][2]

Purification is typically achieved through silica gel column chromatography.[1][2]

## Visualization of Synthesis Pathway

The following diagram illustrates the synthetic workflow for producing **6-Fluoro-4-nitroisobenzofuran-1(3H)-one** from 5-fluoro-2-methylbenzoic acid.



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Synthetic pathway of **6-Fluoro-4-nitroisobenzofuran-1(3H)-one**.

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